

Physicochemical Profiling & Optimization of 5-(2-Fluorophenyl)isoxazole Scaffolds

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Compound of Interest

Compound Name: (5-(2-Fluorophenyl)isoxazol-4-yl)methanol

CAS No.: 1897744-13-6

Cat. No.: B1488380

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Executive Summary

The 5-(2-fluorophenyl)isoxazole scaffold represents a "privileged structure" in modern medicinal chemistry, serving as a critical bioisostere for amide bonds and carboxylic acids. This guide analyzes the physicochemical rationale behind this specific substitution pattern. Unlike the unsubstituted 5-phenylisoxazole, the 2-fluoro derivative introduces a unique combination of metabolic shielding and conformational restriction (the "ortho-effect"), significantly altering the molecule's ADME profile.

This technical whitepaper provides a structural analysis, core physicochemical data, and validated experimental protocols for researchers utilizing this scaffold in kinase inhibitors, antipsychotics, and antimicrobial agents.

Structural & Electronic Fundamentals

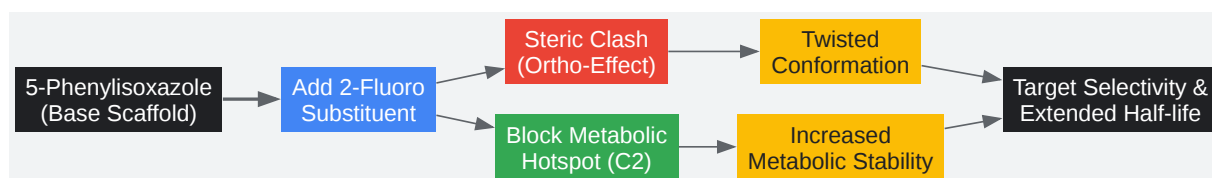
The Ortho-Fluorine Effect

The introduction of a fluorine atom at the ortho (2-) position of the phenyl ring is not merely a lipophilic modification; it is a strategic electronic block.

- **Metabolic Blockade:** The C2 position of the phenyl ring is a primary site for Cytochrome P450-mediated oxidative metabolism (hydroxylation). The C–F bond (approx. 116 kcal/mol) is significantly stronger than the C–H bond, effectively blocking this metabolic "soft spot" and extending the half-life () of the compound.
- **Conformational Bias:** The steric radius of fluorine (1.47 Å) is larger than hydrogen (1.20 Å). In the 5-(2-fluorophenyl)isoxazole system, this steric bulk creates a rotational energy barrier between the phenyl and isoxazole rings. This forces the molecule into a twisted conformation (non-planar), which can improve selectivity by preventing binding to flat, intercalating targets (often associated with toxicity) while locking the bioactive conformation for specific receptor pockets.

Electronic Distribution

The isoxazole ring is electron-deficient. The 2-fluorine atom, being highly electronegative, exerts an inductive electron-withdrawing effect (-I) on the phenyl ring, further reducing the electron density of the aromatic system. This reduces the potential for oxidation and lowers the pKa of any acidic protons on the phenyl ring.



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Figure 1: Structure-Activity Relationship (SAR) logic flow for the 2-fluoro substitution.

Physicochemical Characteristics

The following data compares the unsubstituted scaffold against the 2-fluoro derivative. Note that while Fluorine is lipophilic, the polarity of the C-F bond can sometimes mitigate drastic LogP shifts depending on the solvation shell.

Table 1: Comparative Physicochemical Profile[1]

Property	5-Phenylisoxazole	5-(2-Fluorophenyl)isoxazole	Impact of Modification
Molecular Weight	~145.16 Da	~163.15 Da	Slight increase; negligible effect on absorption.
cLogP (Lipophilicity)	2.0 - 2.2	2.4 - 2.6	Increased. Enhances membrane permeability but lowers aqueous solubility.
Topological PSA	~26 Å ²	~26 Å ²	Unchanged (Fluorine does not contribute significantly to TPSA).
H-Bond Donors	0	0	No change.[1]
H-Bond Acceptors	2	3 (Weak F acceptor)	Fluorine is a very weak acceptor; rarely participates in strong H-bonds.
Rotatable Bonds	1	1 (Restricted)	Restricted. The C-C bond between rings has a higher rotational barrier.
Metabolic Liability	High (Ortho/Para oxidation)	Low (Ortho blocked)	Major Improvement. Blocks P450 oxidation at the 2-position.

Experimental Protocols

To validate these properties in a drug discovery campaign, the following self-validating protocols are recommended.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Context: High-throughput kinetic solubility (DMSO stock) often overestimates solubility. This thermodynamic method measures the equilibrium solubility of the solid material.

Reagents:

- Phosphate Buffer Saline (PBS) pH 7.4.
- HPLC-grade Acetonitrile (ACN).
- Reference Standard: 5-(2-fluorophenyl)isoxazole (solid, >98% purity).

Workflow:

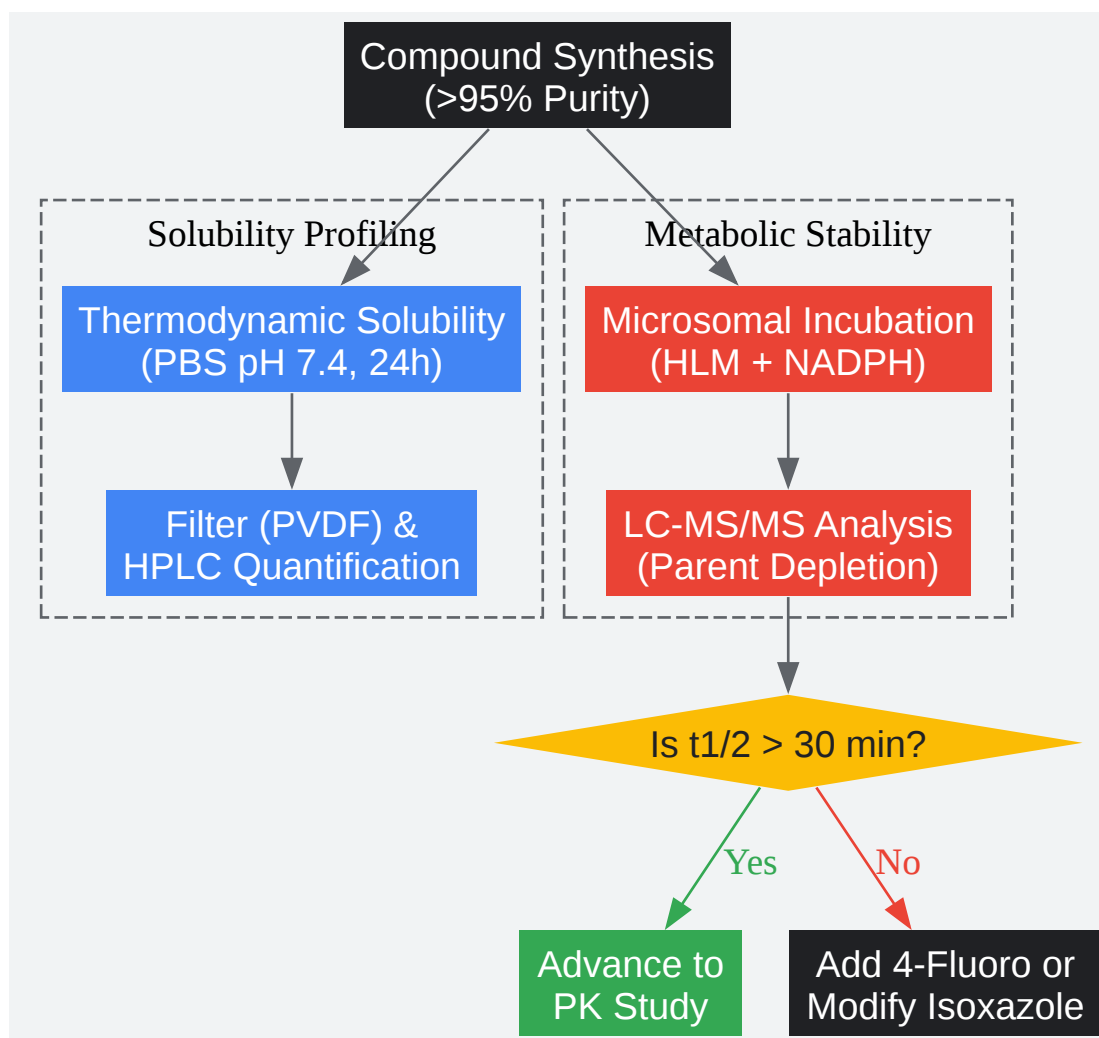
- Saturation: Add excess solid compound (~2 mg) to 1 mL of PBS pH 7.4 in a glass vial.
- Equilibration: Cap and shake at 25°C for 24 hours (orbital shaker, 300 rpm).
- Filtration: Filter the suspension using a PVDF 0.45 µm syringe filter to remove undissolved solid. Critical: Discard the first 200 µL of filtrate to account for filter adsorption.
- Quantification: Dilute the filtrate with ACN (1:1) to prevent precipitation. Inject onto HPLC-UV (254 nm).
- Calculation: Compare peak area against a 5-point calibration curve of the standard dissolved in 100% ACN.

Protocol B: Lipophilicity Determination (Chromatographic Hydrophobicity Index - CHI)

Context: Traditional shake-flask LogP is slow. CHI via RP-HPLC is faster and correlates well with LogP for isoxazoles.

Workflow:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse), 50 x 4.6 mm.
- Mobile Phase:
 - A: 50 mM Ammonium Acetate pH 7.4.
 - B: Acetonitrile.
- Gradient: Fast gradient 0% to 100% B over 5 minutes.
- Calibration: Run a set of standards with known LogP values (e.g., Theophylline, Toluene, Triphenylene).
- Measurement: Record the retention time () of the 5-(2-fluorophenyl)isoxazole derivative.
- Derivation: Convert to CHI using the calibration slope, then convert CHI to LogP using the equation: (Equation specific to this column/buffer system).



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Figure 2: Integrated physicochemical and stability testing workflow.

Applications & Case Studies

Kinase Inhibition

In the development of kinase inhibitors, the 5-(2-fluorophenyl)isoxazole moiety is often used to occupy the hydrophobic back-pocket of the ATP binding site. The 2-fluoro substitution locks the phenyl ring relative to the isoxazole, minimizing the entropy penalty upon binding. This "pre-organized" conformation often results in higher potency compared to the unsubstituted analog.

Antimicrobial Agents

Isoxazoles are key pharmacophores in oxazolidinone antibiotics (analogs of Linezolid). Research indicates that fluorinated phenyl rings in these structures improve cell wall permeation (due to increased lipophilicity) and resistance to bacterial efflux pumps [1, 5].

CNS Active Agents

For antipsychotic targets (Dopamine D2/Serotonin 5-HT_{2A}), the 5-(2-fluorophenyl)isoxazole scaffold provides the necessary lipophilicity to cross the Blood-Brain Barrier (BBB). The metabolic stability provided by the fluorine atom is crucial here, as rapid oxidation would lead to poor brain exposure [2, 6].

References

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Sources

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